

Technical Assessment: Environmental Fate & Persistence of Monuron TCA

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Compound of Interest

Compound Name: Monuron TCA

CAS No.: 140-41-0

Cat. No.: B087056

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CAS Registry Number: 140-41-0 Compound Class: Phenylurea / Halogenated Aliphatic Acid Salt Complex

Executive Summary

Monuron TCA is a stoichiometric salt complex combining the phenylurea herbicide Monuron [3-(4-chlorophenyl)-1,1-dimethylurea] and the halogenated acid herbicide TCA (Trichloroacetic acid). Historically utilized as a non-selective, broad-spectrum soil sterilant, its environmental behavior is defined by a critical dissociation event immediately upon contact with soil moisture.

This guide analyzes the divergent environmental fates of its two parent ions. While TCA exhibits high aqueous solubility and rapid leaching potential, Monuron demonstrates moderate persistence and lipophilicity, serving as a long-term reservoir for the toxic metabolite 4-chloroaniline (PCA). Researchers must treat the environmental monitoring of **Monuron TCA** not as a single analyte study, but as a dual-track investigation into differential mobility and degradation kinetics.

Chemical Identity & Dissociation Dynamics

The fundamental error in early environmental modeling of **Monuron TCA** was treating the complex as a single persistent entity. In aqueous soil environments (pH 5–8), the salt rapidly dissociates.

Dissociation Equation:

Physicochemical Properties (Post-Dissociation)

Property	Monuron Component	TCA Component	Environmental Implication
Water Solubility	230 mg/L (25°C)	~1,200,000 mg/L	TCA leaches immediately; Monuron remains in topsoil.
Koc (Soil Adsorption)	~271 mL/g	< 5 mL/g	Monuron binds to organic carbon; TCA moves with water front.
Vapor Pressure	mmHg	1.0 mmHg	TCA has volatilization potential; Monuron is non-volatile.
Primary Degradation	Microbial N-demethylation	Microbial Dechlorination	Distinct microbial populations required for remediation.

Degradation Pathways

The persistence of **Monuron TCA** is governed by the slower-degrading Monuron moiety. The degradation is primarily biotic (microbial), as abiotic hydrolysis is negligible at neutral pH.

3.1 The Monuron Pathway (Toxicological Concern)

Monuron undergoes sequential N-demethylation. This is the critical pathway for researchers because it leads to 4-chloroaniline, a stable, carcinogenic aromatic amine that binds irreversibly to soil humic acids, complicating extraction and quantification.

Mechanism:

- N-Demethylation: Removal of the first methyl group to form Monomethyl-monuron.
- Second Demethylation: Formation of 4-Chlorophenylurea.
- Amide Hydrolysis: Cleavage of the urea linkage yields 4-Chloroaniline (PCA).

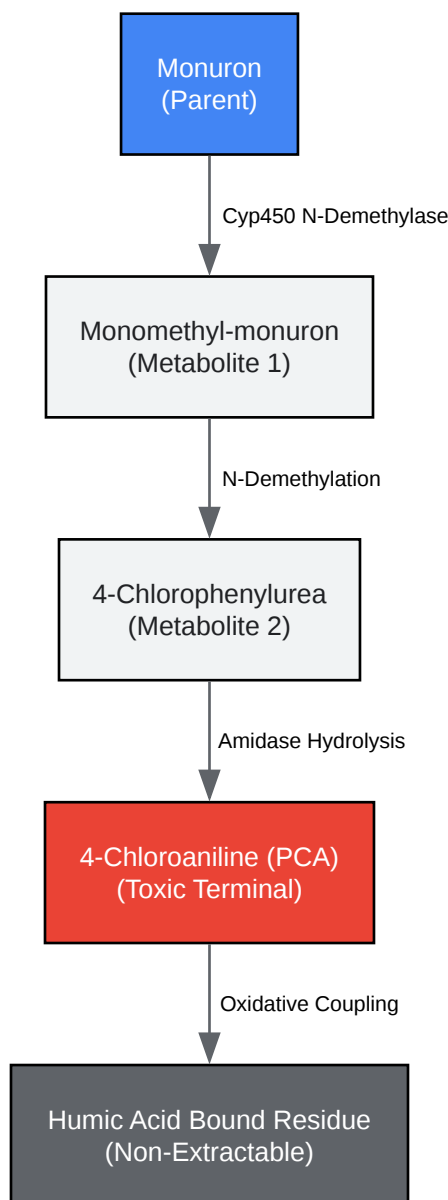
3.2 The TCA Pathway

TCA degrades via reductive dechlorination, eventually mineralizing to Carbon Dioxide (

) and Chloride ions (

). This process is aerobic and rapid (Half-life: 14–90 days) compared to Monuron.

Visualization: Monuron Degradation Cascade



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Figure 1: Sequential N-demethylation pathway of Monuron leading to the toxicologically significant 4-chloroaniline.[1]

Environmental Persistence & Mobility

The "dual-clock" nature of **Monuron TCA** persistence requires distinct sampling schedules.

4.1 Half-Life (

) Comparison

Matrix	Monuron	TCA	Notes
Aerobic Soil	30 – 166 days	14 – 90 days	Monuron persistence increases with clay content.
Anaerobic Soil	> 200 days	> 100 days	Degradation stalls without aerobic microbial activity.
Photolysis (Water)	~5.5 hours	Stable	Monuron photodegrades rapidly only in clear, surface water.

4.2 Leaching Dynamics (Field Proven Insight)

- TCA: Acts as a conservative tracer. In column studies, TCA breakthrough curves often match bromide or chloride tracers, indicating zero retardation.
- Monuron: Exhibits "chromatographic separation" in soil profiles. In a 1-meter soil column, TCA will elute in the first pore volume, while Monuron may remain in the top 15cm.
 - Risk:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Groundwater contamination is primarily driven by TCA, whereas surface runoff (sediment-bound) drives Monuron transport.

Validated Analytical Protocol: LC-MS/MS Determination

Objective: Simultaneous quantification of Monuron and 4-chloroaniline in soil matrices.

Methodology: Solid Phase Extraction (SPE) followed by Liquid Chromatography-Tandem Mass Spectrometry.

5.1 Protocol Workflow

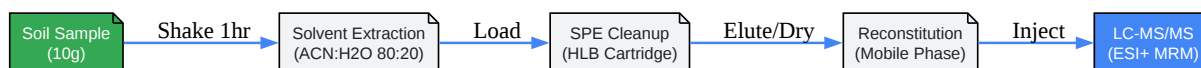
- Extraction: Weigh 10g soil. Add 20mL Acetonitrile:Water (80:20 v/v). Shake for 60 min.
- Centrifugation: 4000 rpm for 10 min. Collect supernatant.

- Clean-up (Critical Step): Pass through a HLB (Hydrophilic-Lipophilic Balance) SPE cartridge. Monuron is moderately polar; HLB ensures retention of both parent and polar metabolites.
- Elution: Elute with Methanol. Evaporate to dryness under
. Reconstitute in mobile phase.
- Analysis: Inject into LC-MS/MS (ESI Positive Mode).

5.2 Instrumental Parameters (Self-Validating)

- Column: C18 Reverse Phase ().
- Mobile Phase: (A) Water + 0.1% Formic Acid; (B) Acetonitrile + 0.1% Formic Acid.
- MRM Transitions (Quantifier/Qualifier):
 - Monuron: 199.1
72.0 (Quant), 199.1
46.0 (Qual).
 - 4-Chloroaniline:[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#) 128.0
93.0 (Quant).

Visualization: Analytical Workflow



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Figure 2: Optimized extraction and detection workflow for Monuron residues in soil matrices.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 8800, Monuron. Retrieved from [[Link](#)]
- University of Hertfordshire (2025). PPDB: Pesticide Properties DataBase - **Monuron TCA**. Retrieved from [[Link](#)]
- United States Environmental Protection Agency (EPA). Monuron: Reregistration Eligibility Decision (RED) Fact Sheet. Retrieved from [[Link](#)]
- World Health Organization (WHO) & IARC. Monographs on the Evaluation of Carcinogenic Risks to Humans: 4-Chloroaniline. Retrieved from [[Link](#)]
- McCulloch, A. (2002). Trichloroacetic acid in the environment. Chemosphere. Retrieved from [[Link](#)]

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Monuron | C₉H₁₁CIN₂O | CID 8800 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Chloroaniline | C₆H₄NH₂ | CID 7812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [accustandard.com](https://www.accustandard.com) [[accustandard.com](https://www.accustandard.com)]
- 5. Monolinuron | C₉H₁₁CIN₂O₂ | CID 15629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. Monuron [[sitem.herts.ac.uk](https://www.sitem.herts.ac.uk)]
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